

Application Note: Preparation of Osi-906 (Linsitinib) Stock Solution in DMSO

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Compound of Interest

Compound Name: **Osi-906**

Cat. No.: **B1684704**

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Audience: Researchers, scientists, and drug development professionals.

Abstract: **Osi-906**, also known as Linsitinib, is a potent and selective dual inhibitor of the Insulin-like Growth Factor-1 Receptor (IGF-1R) and the Insulin Receptor (IR).[\[1\]](#)[\[2\]](#)[\[3\]](#) Accurate and consistent preparation of stock solutions is critical for ensuring reproducible results in preclinical research. This document provides a detailed protocol for the preparation, handling, and storage of **Osi-906** stock solutions using Dimethyl Sulfoxide (DMSO) as the solvent.

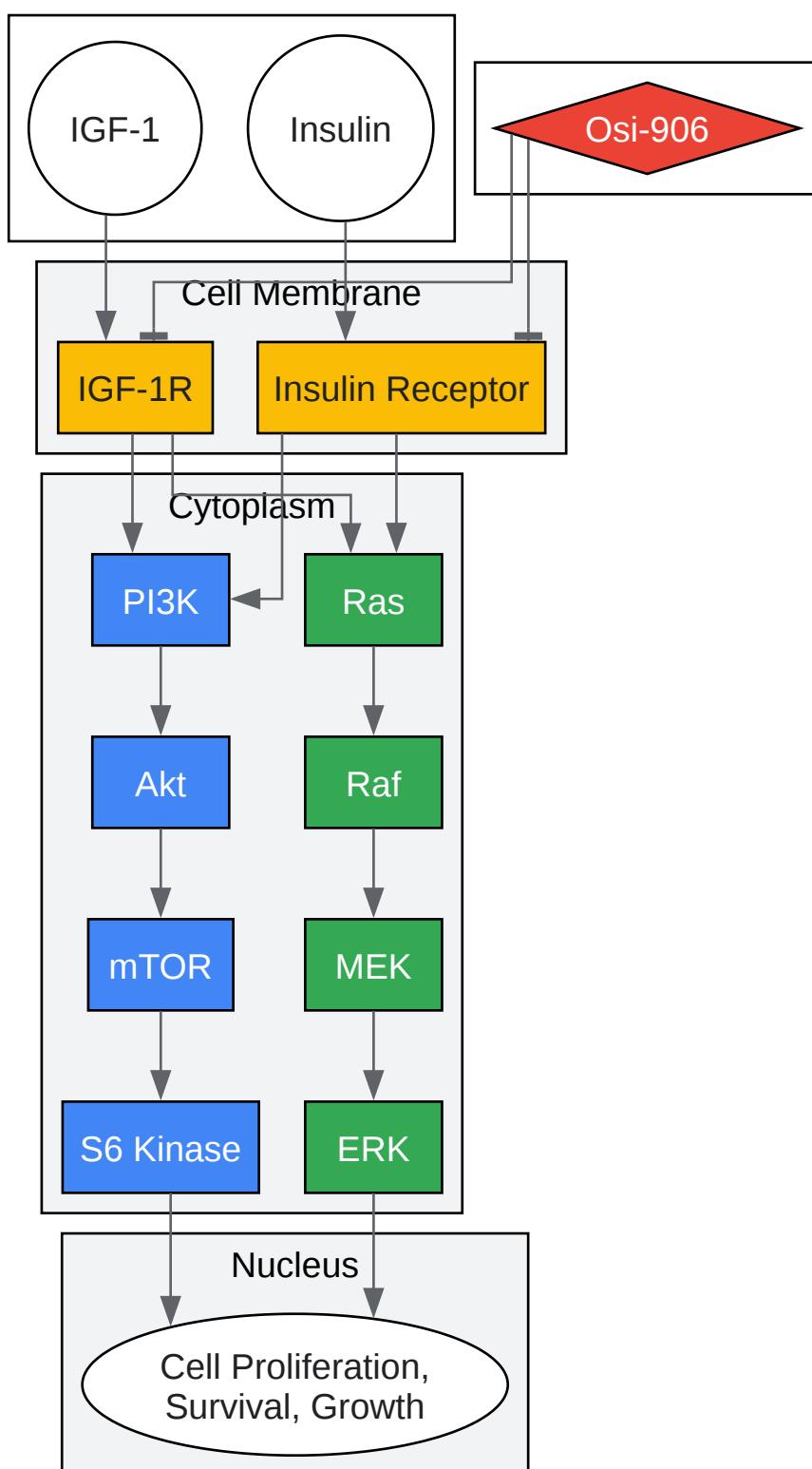
Physicochemical and Handling Data

All quantitative data regarding **Osi-906** is summarized in the table below for easy reference.

| Property | Value | Source |
|-------------------------|--|---|
| Synonyms | Linsitinib, OSI-906 | [1] [2] |
| Molecular Formula | C ₂₆ H ₂₃ N ₅ O | [1] [2] [4] |
| Molecular Weight | 421.49 g/mol | [1] [4] |
| Appearance | White to yellow solid | [1] [5] |
| Purity | ≥98% | [2] |
| Solubility in DMSO | ≥ 50 mg/mL (118.63 mM) | [1] [6] [7] |
| Storage (Solid Form) | -20°C, desiccated, for up to 3 years | [1] [6] |
| Storage (DMSO Solution) | -80°C for up to 2 years; -20°C for up to 1 year | [1] |

Osi-906 Signaling Pathway Inhibition

Osi-906 exerts its biological effect by inhibiting the kinase activity of both IGF-1R and IR. This blockade prevents autophosphorylation and the subsequent activation of downstream pro-survival signaling cascades, including the PI3K/Akt/mTOR and Ras/Raf/MEK/ERK pathways.



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Caption: Osi-906 inhibits the IGF-1R and IR signaling pathways.

Experimental Protocol: Preparing a 10 mM Osi-906 Stock Solution

This protocol details the steps for preparing a 10 mM stock solution of **Osi-906** in DMSO.

Materials and Equipment

- **Osi-906** (Linsitinib) powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or cryovials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- (Optional) Water bath sonicator

Calculation

To prepare a stock solution of a specific molarity, use the following formula:

Volume of DMSO (mL) = [Mass of **Osi-906** (mg)] / [Desired Concentration (mM) * Molecular Weight (mg/mmol)]

For a 10 mM stock solution using 1 mg of **Osi-906**:

- Molecular Weight = 421.49 mg/mmol
- Volume of DMSO (mL) = 1 mg / (10 mM * 0.42149 mg/mmol)
- Volume of DMSO (mL) = 0.23725 mL or 237.3 μ L

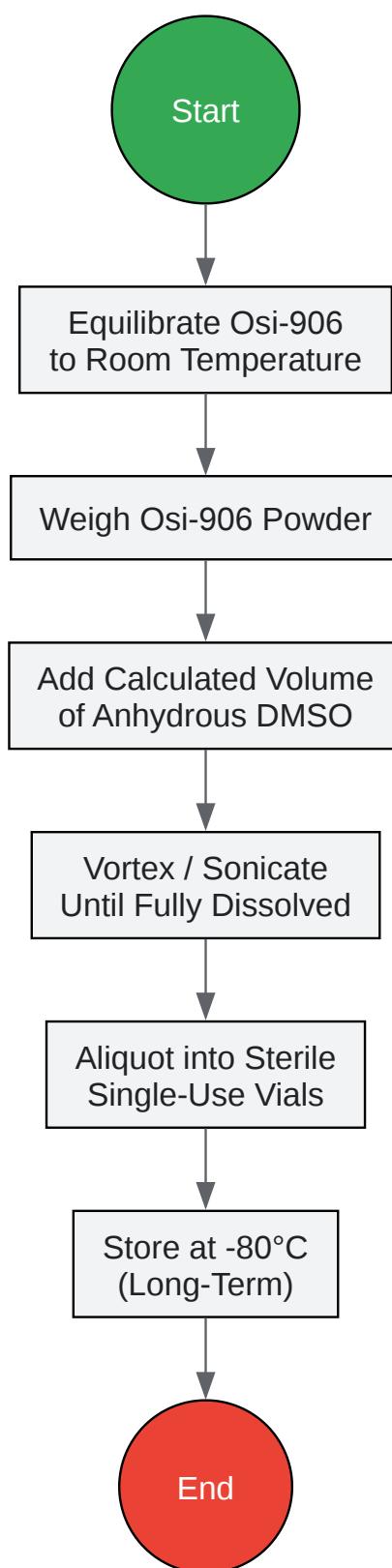
Therefore, to make a 10 mM stock solution, add 0.237 mL of DMSO for each mg of **Osi-906**.^[5]

Step-by-Step Procedure

- Equilibration: Allow the vial of **Osi-906** powder to equilibrate to room temperature for at least 15-20 minutes before opening. This prevents condensation of atmospheric moisture onto the hygroscopic compound.
- Weighing: On a calibrated analytical balance, carefully weigh the desired amount of **Osi-906** powder (e.g., 1 mg or 5 mg) and place it into a sterile vial.
- Solubilization: Using a calibrated pipette, add the calculated volume of anhydrous DMSO to the vial containing the **Osi-906** powder.
- Mixing: Securely cap the vial and vortex thoroughly for 2-3 minutes until the solid is completely dissolved. A clear, pale yellow solution should be formed.
- Aiding Dissolution (If Necessary): If precipitation or incomplete dissolution occurs, briefly sonicate the vial in a water bath or warm it gently to 37°C.^{[1][6]} It is crucial to use fresh, anhydrous DMSO, as absorbed moisture can significantly decrease the solubility of **Osi-906**.^{[1][7]}
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, which can degrade the compound, dispense the stock solution into single-use aliquots in sterile cryovials.^{[8][9]}
- Long-Term Storage: Store the aliquots at -80°C for long-term stability (up to 2 years).^[1] For short-term storage, -20°C is acceptable (up to 1 year).^[1]

Workflow for Stock Solution Preparation

The following diagram illustrates the key steps in the preparation protocol.



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Caption: Experimental workflow for **Osi-906** stock solution preparation.

Safety and Handling Precautions

- **Osi-906** is intended for research use only.
- Handle the compound and its solutions in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves.
- DMSO is a powerful solvent and can facilitate the absorption of chemicals through the skin.
[10] Avoid direct contact.
- Consult the Safety Data Sheet (SDS) for **Osi-906** and DMSO for comprehensive safety information.

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- To cite this document: BenchChem. [Application Note: Preparation of Osi-906 (Linsitinib) Stock Solution in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1684704#how-to-prepare-osi-906-stock-solution-with-dmso>

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